

(E)-4-(dimethylamino)but-3-en-2-one molecular weight and formula

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Compound of Interest

Compound Name: (E)-4-(dimethylamino)but-3-en-2-one

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An In-depth Technical Guide to (E)-4-(dimethylamino)but-3-en-2-one

This technical guide provides a comprehensive overview of the chemical and physical properties of **(E)-4-(dimethylamino)but-3-en-2-one**, along with a representative synthetic protocol and a general analytical workflow. This document is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

Chemical Properties and Data

(E)-4-(dimethylamino)but-3-en-2-one is a chemical compound with the IUPAC name 4-(dimethylamino)but-3-en-2-one.^{[1][2]} It is also known by other synonyms such as 1-dimethylamino-but-1-en-3-one.^{[1][2]}

Table 1: Physicochemical Properties of (E)-4-(dimethylamino)but-3-en-2-one

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO	[1] [2] [3]
Molecular Weight	113.16 g/mol	[1] [2]
Alternate Molecular Weight	113.1576 g/mol	[3]
InChI	InChI=1S/C6H11NO/c1-6(8)4-5-7(2)3/h4-5H,1-3H3	[1]
InChIKey	QPWSKIGAQZAJKS-UHFFFAOYSA-N	[1] [2]
Canonical SMILES	CC(=O)C=CN(C)C	[1] [2]
CAS Number	2802-08-6, 1190-91-6	[1] [3]

Experimental Protocols

Representative Synthesis of Enaminones

The synthesis of enaminones like **(E)-4-(dimethylamino)but-3-en-2-one** can be achieved through the condensation of a ketone with a dimethylformamide acetal. The following is a general procedure adapted from the synthesis of similar compounds.[\[4\]](#)[\[5\]](#)

Materials:

- Acetone (or a relevant ketone precursor)
- N,N-dimethylformamide dimethyl acetal (DMF-DMA)
- Anhydrous solvent (e.g., xylene or toluene)
- Round bottom flask
- Condenser
- Heating mantle or oil bath
- Rotary evaporator

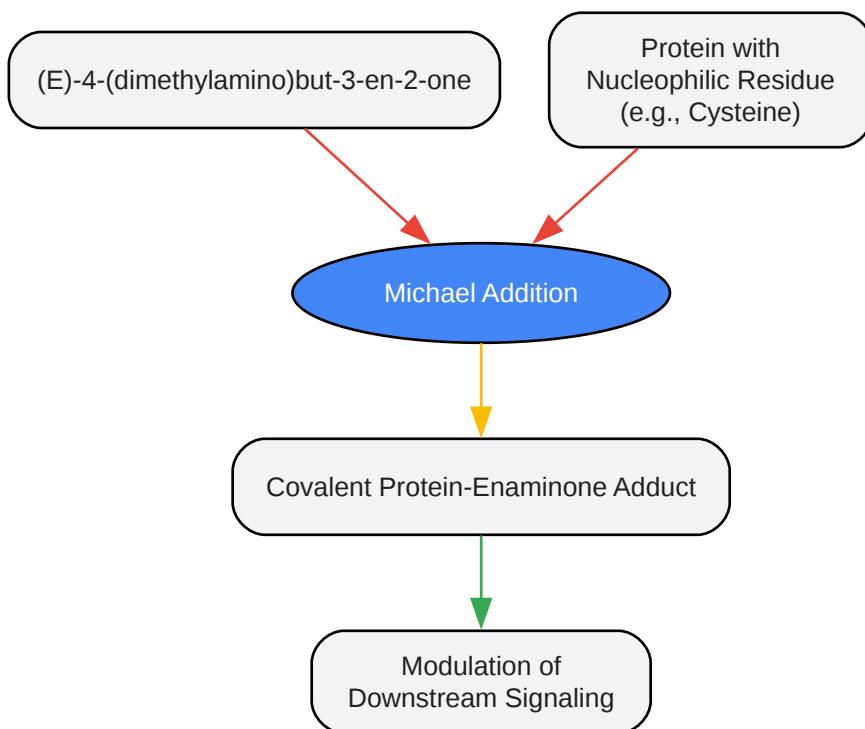
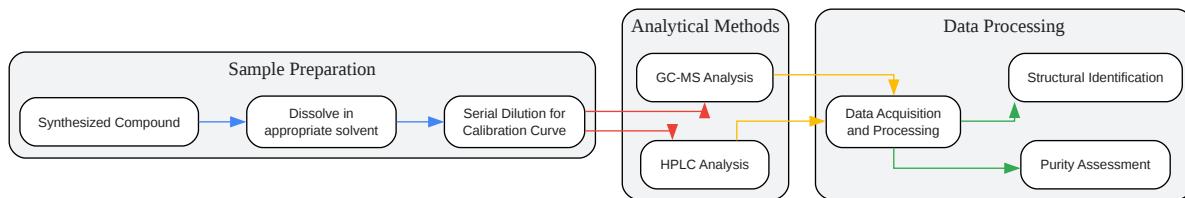
- Recrystallization solvent (e.g., ether or petroleum ether)

Procedure:

- A mixture of the starting ketone and N,N-dimethylformamide dimethyl acetal in an appropriate solvent is placed in a round bottom flask.
- The reaction mixture is heated under reflux for several hours. The progress of the reaction can be monitored by observing the distillation of the alcohol byproduct.
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product, which may be an oil or a solid.
- The crude product is then purified. This can be achieved by recrystallization from a suitable solvent. The crystals are collected by filtration, washed with a cold solvent, and dried.

Analytical Workflow

The purity and identity of the synthesized **(E)-4-(dimethylamino)but-3-en-2-one** can be determined using various analytical techniques. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are common methods for analyzing such compounds.[\[6\]](#)[\[7\]](#)



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Phone: (601) 213-4426
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